

Personal protective equipment for handling 2-Propanol, 1-[bis(2-hydroxyethyl)amino]-

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Compound of Interest

Compound Name:	2-Propanol, 1-[bis(2-hydroxyethyl)amino]-
Cat. No.:	B1361068

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Essential Safety and Handling Guide for 2-Propanol, 1-[bis(2-hydroxyethyl)amino]-

This guide provides crucial safety and logistical information for the handling and disposal of **2-Propanol, 1-[bis(2-hydroxyethyl)amino]-** (CAS No. 6712-98-7). The following procedural steps are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **2-Propanol, 1-[bis(2-hydroxyethyl)amino]-**. It is important to note that specific occupational exposure limits have not been established for this compound.

Property	Value
Molecular Formula	C ₇ H ₁₇ NO ₃ [1]
Molecular Weight	163.21 g/mol [1]
Appearance	Liquid [1]
Melting Point	31.5-36 °C [2]
Boiling Point	145 °C at 0.6 mmHg [2]
Density	1.079 g/mL at 25 °C [2]
Flash Point	113 °C (235.4 °F) - closed cup [2]
Occupational Exposure Limits	Not established

Personal Protective Equipment (PPE)

Adequate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following PPE should be used when handling **2-Propanol, 1-[bis(2-hydroxyethyl)amino]-**.

Protection Type	Recommended Equipment	Specifications and Guidelines
Eye and Face Protection	Tightly fitting safety goggles with side-shields.	Must conform to EN 166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-resistant, impervious gloves (e.g., natural rubber, neoprene, PVC). Lab coat or apron.	Inspect gloves before use. Use proper glove removal technique to avoid skin contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator.	Required when dusts are generated or if ventilation is inadequate. A particulate filter (P1 or P2) may be necessary.
General Hygiene	Safety shower and eyewash station.	Must be readily accessible in the immediate work area.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for the safe handling of this chemical.

1. Preparation:

- Ensure a well-ventilated work area, such as a chemical fume hood.
- Verify the immediate availability and functionality of a safety shower and eyewash station.
- Assemble all necessary PPE and inspect it for integrity.
- Locate and have ready the appropriate fire extinguisher (e.g., dry chemical, CO₂, or alcohol-resistant foam).[3]
- Prepare a designated waste container for chemical disposal.

2. Handling:

- Don the appropriate PPE in the correct sequence (lab coat, respirator, goggles, then gloves).
- Handle the chemical in a manner that avoids the formation of dusts and aerosols.
- Avoid direct contact with skin and eyes.[4]
- Keep the container tightly closed when not in use.[3]
- Wash hands thoroughly after handling, even if gloves were worn.

3. In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly.
- Do not allow the chemical to enter drains or waterways.[5][6]

4. First Aid Measures:

- Eye Contact: Immediately rinse cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[3][5][6]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower.[3][5][6]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If symptoms persist, seek medical advice.[3][5]

- Ingestion: Do NOT induce vomiting. Rinse mouth and seek medical advice immediately.[3][5]

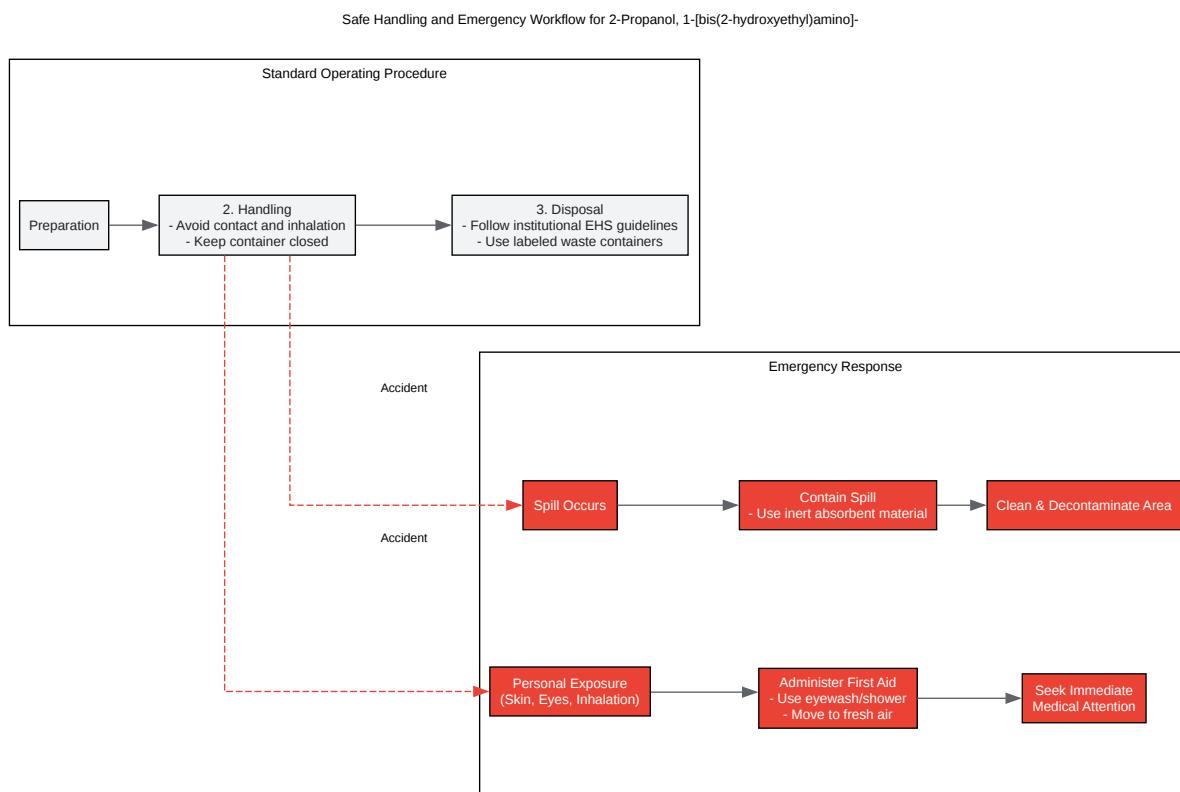
Disposal Plan

All waste materials must be handled and disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Collect waste **2-Propanol, 1-[bis(2-hydroxyethyl)amino]-** and any contaminated materials (e.g., absorbent pads, gloves) in a clearly labeled, sealed container.
- Container Disposal: Do not reuse empty containers. Handle uncleaned containers as you would the product itself.[6]
- Consultation: Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.

Safe Handling and Emergency Workflow

The following diagram illustrates the logical flow for safely handling **2-Propanol, 1-[bis(2-hydroxyethyl)amino]-** and the appropriate response in an emergency situation.



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Caption: Workflow for routine handling and emergency response.

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